

Comparative Data on Trimetozine and its Analogs

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Compound Focus: Trimetozine

CAS No.: 635-41-6

Cat. No.: S545903

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The table below summarizes the available experimental data for **Trimetozine** and its most studied analog, LQFM289.

Compound Name	Class / Type	Reported Effective Dose(s) & Model	Key Pharmacological Effects	Key Findings & Proposed Mechanism
Trimetozine (TMZ)	Original drug; mild sedative [1]	Historically used for anxiety, depression, insomnia [1]	Sedative, anxiolytic [1]	Structure: trimethoxybenzene + morpholine [1]

| **LQFM289** | Molecular hybrid of TMZ and BHT [1] | **10 mg/kg** (single oral dose) in mice [1] | Anxiolytic-like activity; reduced corticosterone and TNF- α levels [1] | • **Molecular Hybrid:** Combines BHT's antioxidant moiety with TMZ's morpholine [1] • **Mechanism:** Interaction with benzodiazepine binding sites (GABA_A receptor); supported by docking studies and flumazenil reversal [1] • **Antioxidant Profile:** Phenolic group (from BHT) is electrochemically active, suggesting free-radical scavenging potential [1] | | **Chromone-Containing Allylmorpholines (CCAMs)** | Novel class; morpholine derivatives [2] | Various, tested in adult zebrafish [2] | Sedative and anxiolytic-like effects (low doses) [2] | • **In Vitro:** AChE/BChE inhibition & NMDA receptor blockade [2] • **In Vivo:** Sedative effect in zebrafish; anxiolytic effect for

compound 4 (33a) at low concentrations [2] • **Note:** Effects not reversed by NMDA or cholinergic antagonists in zebrafish, suggesting a complex in vivo mechanism [2] |

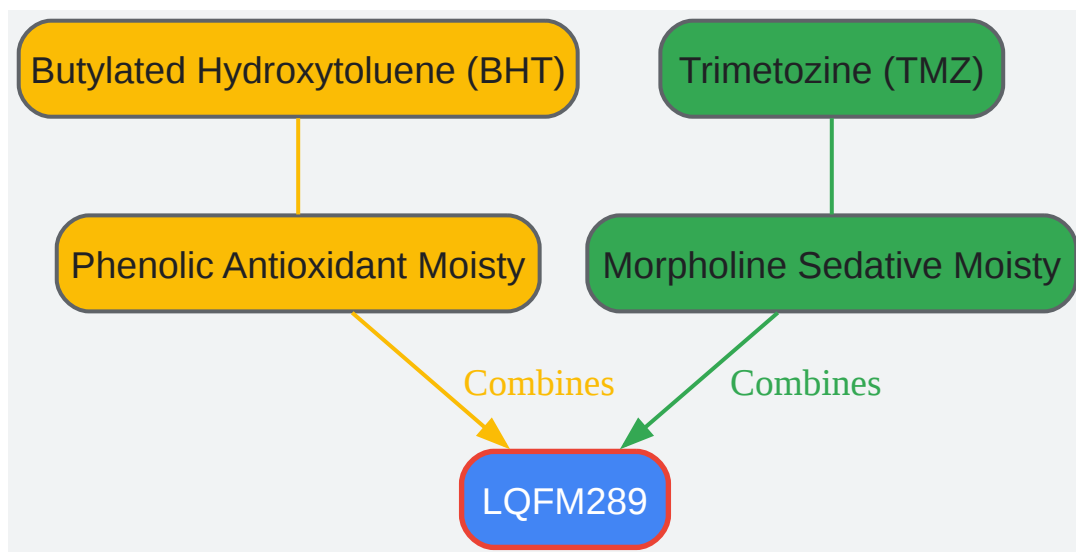
Experimental Protocol Overview

For the key data on LQFM289, the experimental methodologies were as follows:

- **In Vivo Behavioral Study (Anxiolytic Effect):** The anxiolytic-like activity of LQFM289 was evaluated in mice at an oral dose of 10 mg/kg. Its effect was blocked by pre-treatment with flumazenil, a benzodiazepine receptor antagonist, which helps confirm the involvement of the GABA_A receptor system [1].
- **Biochemical Analysis:** Following the behavioral tests, the same single oral dose of LQFM289 (10 mg/kg) led to a significant reduction in the levels of corticosterone (a stress hormone) and tumor necrosis factor-alpha (TNF- α , a pro-inflammatory cytokine) in mice [1].
- **Electrochemical & Computational Studies:** The compound's redox behavior was investigated using voltammetry on a glassy carbon electrode. Two oxidation peaks were identified: one related to the phenolic antioxidant group (from BHT) and another from the morpholine amino group. Density Functional Theory (DFT) calculations supported these findings by modeling the molecule's electronic structure [1].

Visualizing the Molecular Hybridization Strategy

The core design principle behind LQFM289 is molecular hybridization. The following diagram illustrates how the active components of BHT and **Trimetozine** were combined to create the new analog.



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[1]

Research Gaps and How to Proceed

The available data is promising for LQFM289, but a full dose-response comparison with other analogs is lacking. Here's how you can deepen your investigation:

- **Search for Specific Analogs:** The current results are focused on LQFM289. You could perform targeted searches for other specific analogs mentioned in the literature, such as **LQFM212** or other compounds from the same research groups [1] [3].
- **Explore Broader Morpholine Derivatives:** Consider expanding your search to include "morpholine derivatives" with anxiolytic or sedative properties, which may provide a wider pool of compounds for comparison, as seen with the Chromone-Containing Allylmorpholines (CCAMs) [2].
- **Consult Specialized Databases:** For comprehensive pre-clinical and clinical data, searching dedicated pharmacological and medicinal chemistry databases (e.g., PubChem, ChEMBL) may yield more quantitative dose-response information than general literature searches.

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References

1. LQFM289: Electrochemical and Computational Studies of a ... [pmc.ncbi.nlm.nih.gov]
2. Novel Chromone-Containing Allylmorpholines Induce ... [mdpi.com]
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